

# Technical Guide: 2-(2-(Allyloxy)ethoxy)ethanol for Research and Development

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 2-(2-(Allyloxy)ethoxy)ethanol

Cat. No.: B084680

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

This technical guide provides an in-depth overview of **2-(2-(Allyloxy)ethoxy)ethanol**, a versatile diether alcohol utilized in various chemical syntheses. This document outlines its physicochemical properties, commercial availability, and key experimental protocols, with a focus on its applications in laboratory settings.

## Chemical Identity and Properties

**2-(2-(Allyloxy)ethoxy)ethanol**, identified by the CAS number 15075-50-0, is a linear diether alcohol containing a terminal allyl group and a primary hydroxyl group.<sup>[1]</sup> This bifunctional nature makes it a valuable building block in polymer chemistry and bioconjugation.

## Physicochemical Data

The following table summarizes the key physicochemical properties of **2-(2-(Allyloxy)ethoxy)ethanol**.

Property	Value	Source(s)
CAS Number	15075-50-0	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Formula	C <sub>7</sub> H <sub>14</sub> O <sub>3</sub>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	146.18 g/mol	<a href="#">[1]</a> <a href="#">[4]</a>
IUPAC Name	2-(2-(prop-2-en-1- yloxy)ethoxy)ethan-1-ol	<a href="#">[1]</a>
Synonyms	Diethylene glycol monoallyl ether, Allyldiglycol	<a href="#">[1]</a> <a href="#">[5]</a>
Boiling Point	90 °C @ 4 mmHg	<a href="#">[6]</a>
Refractive Index	1.444	<a href="#">[6]</a>
Purity	Typically ≥95% (may be stabilized with MEHQ)	<a href="#">[4]</a>

## GHS Hazard Information

As classified by the Globally Harmonized System (GHS), **2-(2-(Allyloxy)ethoxy)ethanol** presents the following hazards:

Hazard Statement	Code
Causes serious eye irritation	H319

Source:[\[1\]](#)

## Commercial Suppliers

**2-(2-(Allyloxy)ethoxy)ethanol** is available from several chemical suppliers in various quantities. Below is a summary of some commercial sources.

Supplier	Purity	Available Quantities
Apollo Scientific	95% (stabilized with MEHQ)	250mg, 1g, 5g, 10g
BOC Sciences	≥95%	Inquire for details
Ambeed	Inquire for details	Inquire for details
SIELC Technologies	Inquire for details	Inquire for details

Sources:[4][5]

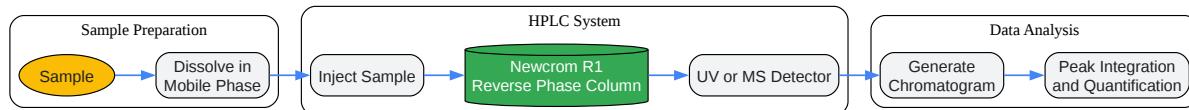
## Experimental Protocols

This section details relevant experimental procedures involving **2-(2-(Allyloxy)ethoxy)ethanol**.

### High-Performance Liquid Chromatography (HPLC) Analysis

A reverse-phase HPLC method can be employed for the analysis of **2-(2-(Allyloxy)ethoxy)ethanol**.[3]

- Column: Newcrom R1[3]
- Mobile Phase: A mixture of acetonitrile (MeCN), water, and phosphoric acid. For mass spectrometry (MS) compatible applications, formic acid should be substituted for phosphoric acid.[3]
- Application: This method is suitable for purity analysis, impurity isolation in preparative separation, and pharmacokinetic studies.[3]



[Click to download full resolution via product page](#)

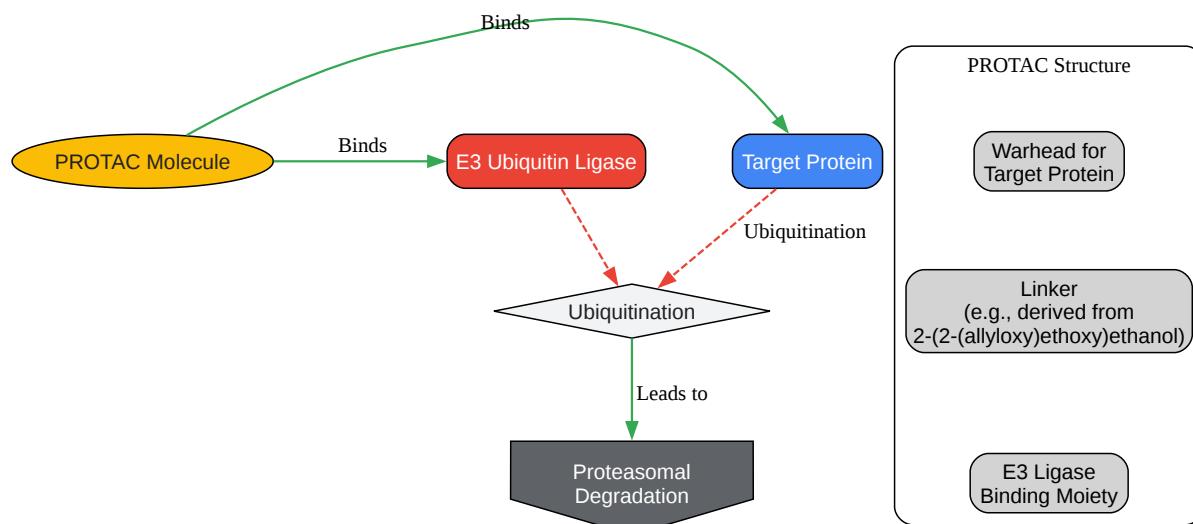
HPLC Analysis Workflow for **2-(2-(Allyloxy)ethoxy)ethanol**.

## Applications in Synthesis

The dual functionality of **2-(2-(Allyloxy)ethoxy)ethanol** makes it a useful intermediate in chemical synthesis.

## Role as a PROTAC Linker

Diethylene glycol monoallyl ether has been identified as a polyethylene glycol (PEG)-based PROTAC (Proteolysis Targeting Chimera) linker.<sup>[5]</sup> PROTACs are heterobifunctional molecules that recruit an E3 ubiquitin ligase to a target protein, leading to its degradation. The linker plays a crucial role in orienting the two binding moieties for effective ternary complex formation.

[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 2-(2-(Allyloxy)ethoxy)ethanol | C7H14O3 | CID 84777 - PubChem  
[pubchem.ncbi.nlm.nih.gov]
- 2. chembk.com [chembk.com]

- 3. 2-(2-(Allyloxy)ethoxy)ethanol | SIELC Technologies [sielc.com]
- 4. 15075-50-0 Cas No. | 2-(2-(Allyloxy)ethoxy)ethan-1-ol | Apollo [store.apolloscientific.co.uk]
- 5. peg.bocsci.com [peg.bocsci.com]
- 6. gelest.com [gelest.com]
- To cite this document: BenchChem. [Technical Guide: 2-(2-(Allyloxy)ethoxy)ethanol for Research and Development]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b084680#commercial-suppliers-of-2-2-allyloxy-ethoxy-ethanol]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)